

# Application Notes and Protocols: Use of Cloxacillin Benzathine in Dry Cow Therapy

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## Compound of Interest

Compound Name: Cloxacillin benzathine

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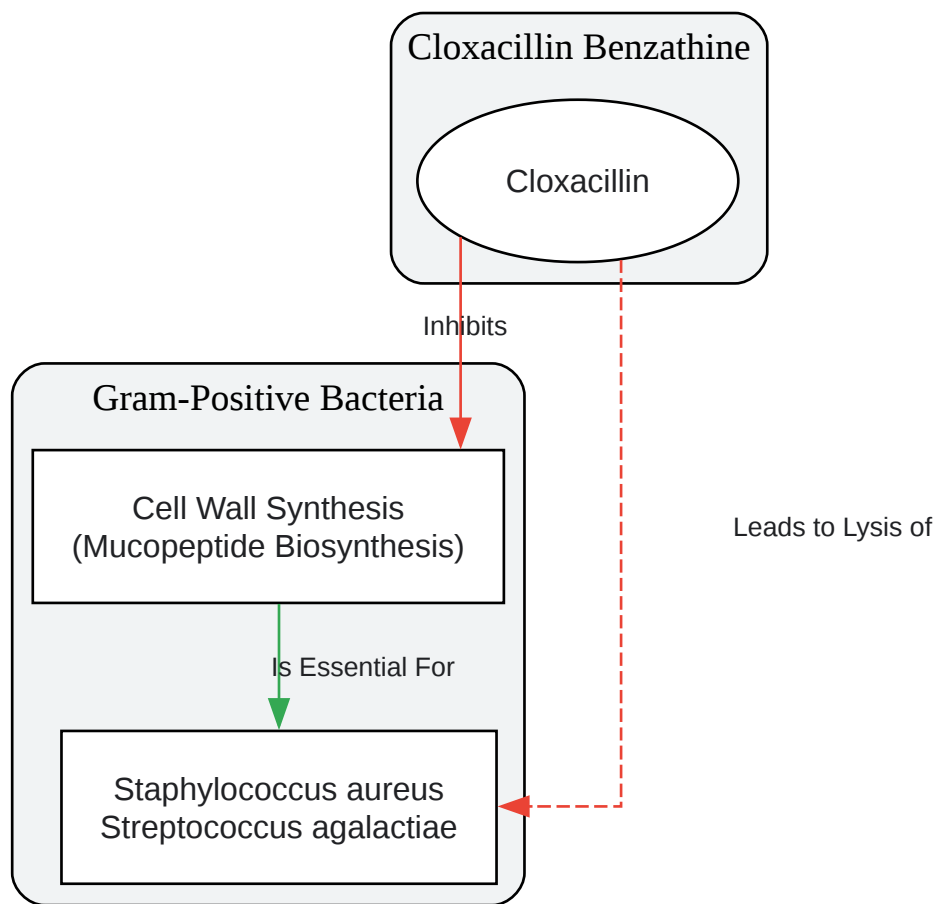
These application notes provide a comprehensive overview of the use of **cloxacillin benzathine** as an intramammary infusion for dry cow therapy. The information is compiled from various studies and clinical trials to guide research and development in bovine mastitis management.

## Introduction

Dry cow therapy (DCT) is a critical component of mastitis control programs in dairy herds. It aims to treat existing intramammary infections (IMI) and prevent new infections during the dry period.[1][2] **Cloxacillin benzathine**, a semi-synthetic, penicillinase-resistant penicillin, is widely used in DCT formulations due to its efficacy against common mastitis-causing gram-positive bacteria.[3][4][5] Its low solubility ensures a prolonged period of antibiotic activity within the udder.[3]

## Mechanism of Action

**Cloxacillin benzathine** is a bactericidal antibiotic that inhibits the biosynthesis of the bacterial cell wall mucopeptide.[3] This action is most effective during the stage of active bacterial multiplication.[3] It is particularly effective against gram-positive organisms such as *Staphylococcus aureus* and *Streptococcus agalactiae*, including penicillin-resistant strains of *Staphylococcus aureus*. [3][5][6]



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Caption: Mechanism of action of Cloxacillin.

## Efficacy Data

The efficacy of **cloxacillin benzathine** in dry cow therapy has been evaluated in numerous studies. The following tables summarize key quantitative data from comparative clinical trials.

Table 1: Cure Rate of Existing Intramammary Infections

Pathogen	Cloxacillin Benzathine Cure Rate (%)	Comparator	Comparator Cure Rate (%)	Study Reference
All Pathogens	73.6	None	52.8	[7]
All Pathogens (excluding S. aureus)	90.9	Tilmicosin	87.2	[1]
All Pathogens	84.8	Ceftiofur Hydrochloride	85.7	[8][9]
S. aureus & Strep. agalactiae	Efficacious	Not Specified	Not Specified	[5][6]

Table 2: Prevention of New Intramammary Infections

Treatment Group	New Infection Rate (%)	Study Reference
Cloxacillin Benzathine	16.6	[8][9]
Ceftiofur Hydrochloride	14.1	[8][9]

Table 3: Effect on Somatic Cell Count (SCC)

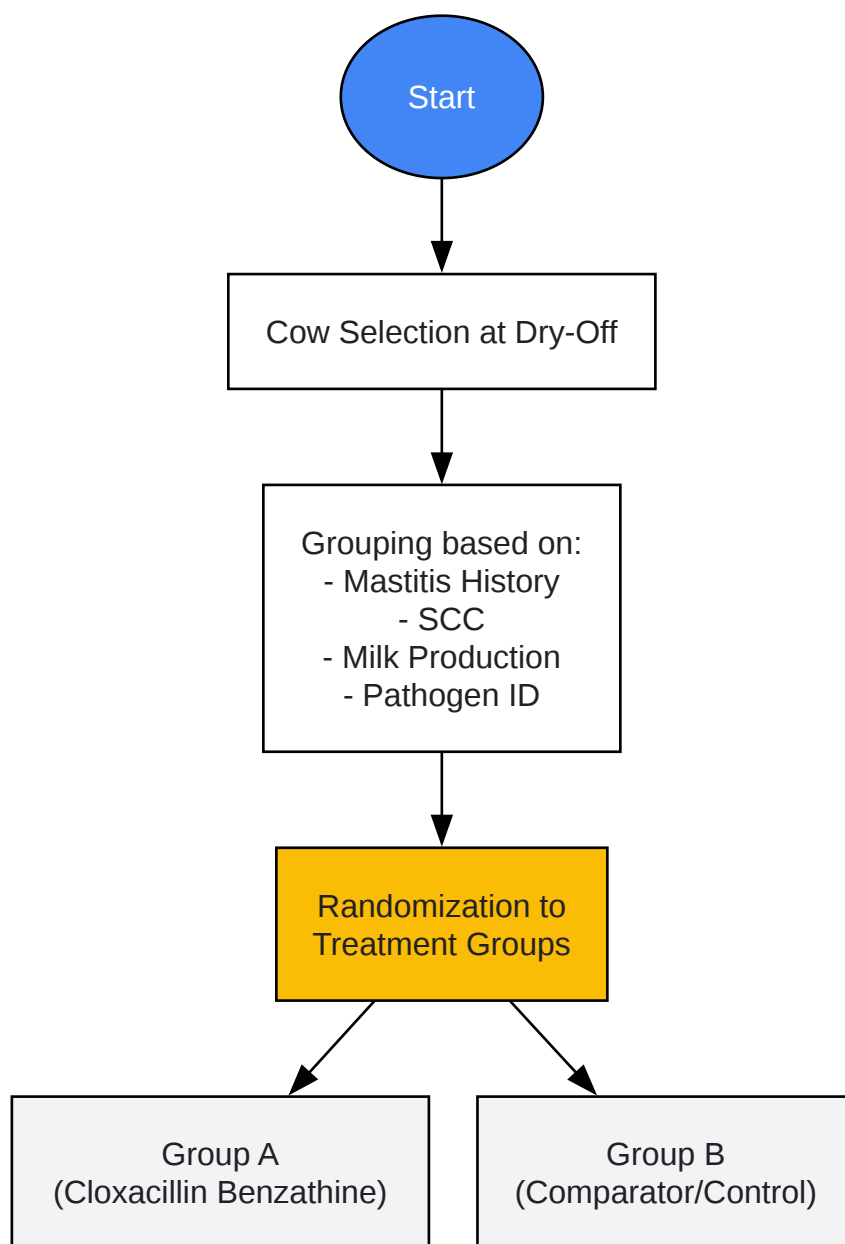
Study	Treatment Group	SCC Outcome
[10]	Cloxacillin Benzathine	Inter-group difference in SCC at second sampling compared to no treatment.
[11]	Antibiotic Dry Cow Therapy (general)	Postcalving SCC was lower for treated cows compared with untreated cows.
[4]	Cloxacillin Benzathine vs. Ceftiofur Hydrochloride	No statistical difference in SCC up to 100 days in milk.

## Experimental Protocols

The following are generalized protocols based on methodologies from cited clinical trials for evaluating the efficacy of **cloxacillin benzathine** in dry cow therapy.

### Study Design and Animal Selection

- Animal Selection: Enroll dairy cows at the time of drying off. Group cows based on factors such as mastitis history, somatic cell count (SCC), milk production, and pre-treatment pathogen identification.[7]
- Randomization: Randomly assign selected cows to treatment groups (e.g., **cloxacillin benzathine**, comparator drug, no treatment).[8][9]
- Blinding: Where applicable, blind investigators and farm personnel to the treatment assignments.



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Caption: Experimental workflow for animal selection.

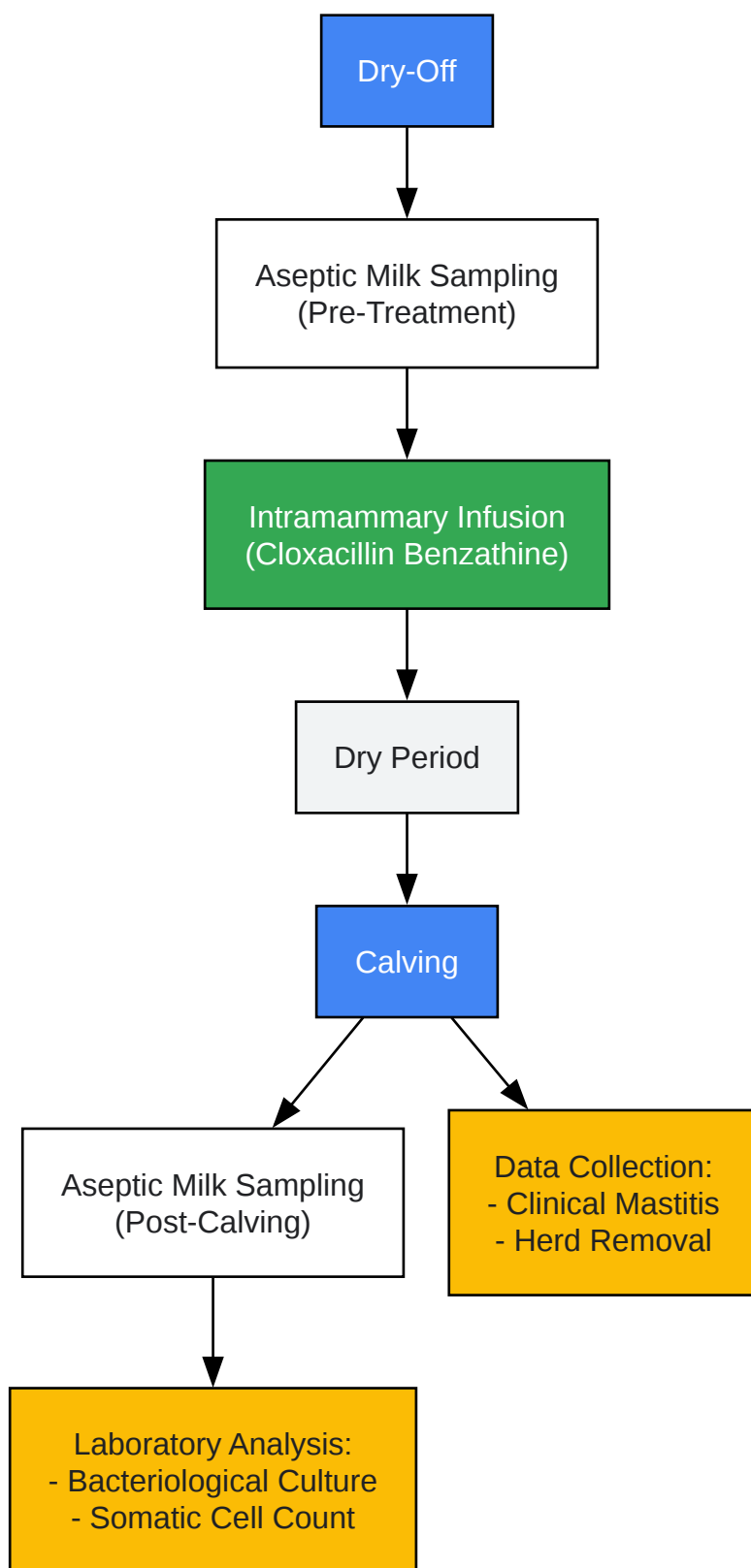
## Treatment Administration

- Timing: Administer treatment immediately after the final milking of lactation.[6] Ensure a dry period of at least 4 weeks, as the product has a prolonged action.[3]
- Hygiene: Thoroughly wash and dry the udder and teats. Disinfect each teat end with a separate alcohol swab.[6][12]

- Infusion: Infuse the entire contents of one syringe (typically containing 500 mg of **cloxacillin benzathine**) into each quarter.[4] Utilize partial or full insertion techniques as per the product's applicator design.[4][6] Gently massage the quarter to distribute the medication.[6]

## Sampling and Analysis

- Pre-treatment Sampling: Collect aseptic quarter milk samples at drying off before treatment administration.[8][9]
- Post-treatment Sampling: Collect aseptic quarter milk samples after calving (e.g., 0-10 days in milk).[8][9]
- Bacteriological Analysis: Culture all milk samples to identify mastitis-causing pathogens.[3]
- Somatic Cell Count: Analyze milk samples for SCC.
- Clinical Mastitis and Herd Removal Data: Record all instances of clinical mastitis and cow removal from the herd during the subsequent lactation period (e.g., up to 100 days in milk). [8][9]



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Caption: Protocol for sampling and data collection.

## Safety and Precautions

- Use in Dry Cows Only: **Cloxacillin benzathine** intramammary infusion is indicated for use in dry cows only.[6]
- Calving Interval: Do not use within 30 days of calving.[4][6]
- Slaughter Withhold: Animals infused with this product must not be slaughtered for food until 30 days after the latest infusion.[4]
- Allergic Reactions: As a penicillin-derivative, cloxacillin has the potential to cause allergic reactions, although rare.[12]

## Conclusion

**Cloxacillin benzathine** is a well-established and effective antibiotic for dry cow therapy, demonstrating high cure rates for existing gram-positive intramammary infections and contributing to the prevention of new infections during the dry period. Its efficacy is comparable to other commercially available dry cow therapies. The provided protocols offer a framework for the continued research and development of mastitis control strategies.

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